

Proper Disposal of Ketoconazole: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Ketoconazole

CAS No.: 142128-59-4

Cat. No.: B1139504

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The following guide provides essential safety and logistical information for the proper disposal of **ketoconazole** in a laboratory or research setting. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance.

Ketoconazole is classified as a toxic solid and is very toxic to aquatic life with long-lasting effects, necessitating careful waste management.^{[1][2]}

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, consult the product's Safety Data Sheet (SDS). Always wear appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat. For handling bulk powder or in situations where dust may be generated, a dust respirator is required.^[1] Spills should be cleaned up immediately using dry methods to avoid generating dust, and the collected material must be placed in a suitable container for disposal.^[1]

**Step-by-Step Disposal Protocol

- **Identify Waste Type:** Determine the nature of the **ketoconazole** waste. It can be categorized as unused or expired bulk chemical, contaminated materials (e.g., PPE, labware), or empty

containers.

- Segregate Waste Streams: Do not mix **ketoconazole** waste with general laboratory trash or other chemical waste streams unless explicitly permitted by your institution's waste management plan. Pharmaceutical waste is subject to specific regulations from bodies like the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[3]
- Containerize and Label:
 - Place all **ketoconazole** waste into a designated, leak-proof, and clearly labeled hazardous waste container. In many facilities, this will be a black container designated for RCRA hazardous pharmaceutical waste.
 - The label should clearly read "Hazardous Waste," identify the contents (**Ketoconazole**), and include the accumulation start date.
- Manage Empty Containers: Even empty containers may retain hazardous residues.[1] They should be handled as hazardous waste. To prevent reuse, it is best practice to puncture or triple-rinse the container (if appropriate and the rinsate is collected as hazardous waste) before placing it in the designated hazardous waste bin.[1]
- Arrange for Licensed Disposal: All waste must be disposed of through a licensed hazardous waste contractor.[4] Do not discharge **ketoconazole** or its waste into the sewer or waterways.[1][2] Federal regulations now explicitly ban the flushing ("sewerage") of hazardous pharmaceutical waste.[5]

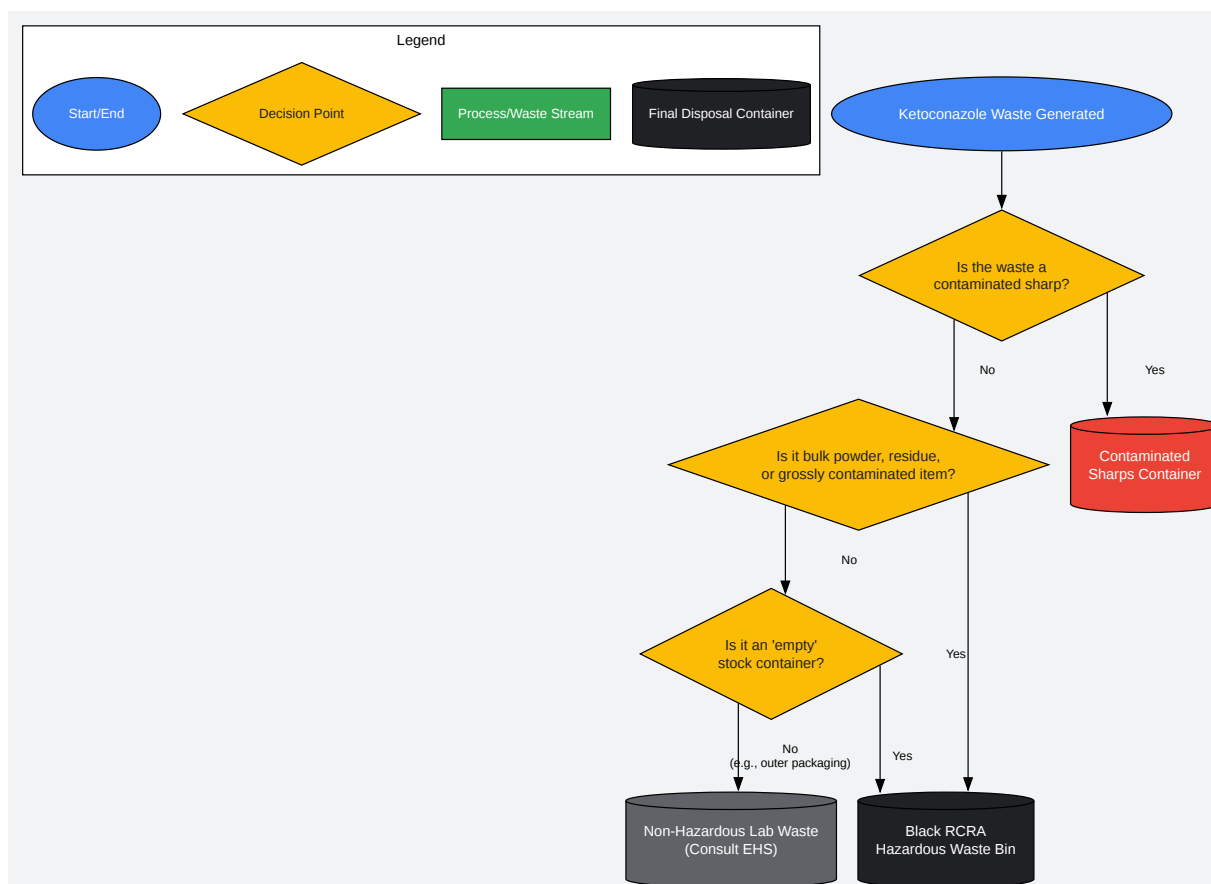
Disposal Stream Summary

The following table summarizes the appropriate disposal streams for different types of **ketoconazole** waste in a laboratory setting.

Waste Category	Description	Recommended Disposal Container	Disposal Method
Unused/Expired Bulk Ketoconazole	Pure ketoconazole powder, out-of-spec lots, or expired product.	Black RCRA Hazardous Waste Container	Incineration via a licensed hazardous waste facility.[4]
Contaminated Labware & Debris	Items grossly contaminated with ketoconazole, such as weigh boats, gloves, wipes, and spill cleanup materials.	Black RCRA Hazardous Waste Container	Incineration via a licensed hazardous waste facility.[4]
Empty Stock Containers	Original packaging and bottles that held bulk ketoconazole. These are considered hazardous as they may retain residue.[1]	Black RCRA Hazardous Waste Container	Puncture to prevent reuse and dispose of via a licensed hazardous waste facility.[1]
Aqueous Solutions (Rinsate)	Water or other solvents used to rinse contaminated glassware.	Hazardous Waste Container for Aqueous Waste (properly labeled).	Collection and disposal via a licensed hazardous waste facility. DO NOT pour down the drain.[1][2]

Ketoconazole Waste Disposal Workflow

The following diagram illustrates the decision-making process for segregating **ketoconazole** waste in a laboratory environment.



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Caption: Decision workflow for proper segregation of **ketoconazole** laboratory waste.

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